

A Comparative Guide to the Cross-Laboratory Verification of Moscovium Synthesis

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A detailed review of the experimental evidence and methodologies from the Joint Institute for Nuclear Research, Lawrence Livermore National Laboratory, GSI Helmholtz Centre for Heavy Ion Research, and Lawrence Berkeley National Laboratory.

This guide provides a comprehensive comparison of the pivotal experiments that led to the synthesis and official recognition of Moscovium (Mc), element 115. We present a detailed analysis of the initial discovery at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia, in collaboration with Lawrence Livermore National Laboratory (LLNL), USA, and the subsequent independent verification experiments conducted by a collaboration at the GSI Helmholtz Centre for Heavy Ion Research in Darmstadt, Germany, and by a team at Lawrence Berkeley National Laboratory (LBNL), USA. The data is presented in a structured format to allow for a clear comparison of the experimental parameters and results, supplemented with detailed protocols and workflow diagrams.

Data Presentation: A Comparative Analysis of Moscovium Synthesis Experiments

The synthesis of Moscovium was first achieved and later confirmed through the nuclear fusion reaction of a Calcium-48 projectile with an Americium-243 target. The following tables

summarize the key quantitative data from the initial discovery and subsequent verification experiments.

Table 1: Experimental Parameters for the Synthesis of Moscovium Isotopes

Parameter	JINR-LLNL (2003)	Lund University-GSI (2013)	Lawrence Berkeley National Laboratory
Projectile	48Ca	48Ca	48Ca
Target	243Am	243Am	243Am
Accelerator	U400 Cyclotron	UNILAC	88-Inch Cyclotron
Separator	Dubna Gas-Filled Recoil Separator (DGFRS)	Transactinide Separator and Chemistry Apparatus (TASCA)	Berkeley Gas-filled Separator (BGS)

Table 2: Production and Decay Properties of Moscovium Isotopes

Isotope	Laboratory	Beam Energy (MeV)	Total Beam Dose	Number of Decay Chains Observed	Production Cross Section	Measured Half-life	Alpha Decay Energy (MeV)
287Mc	JINR-LLNL	248	5.4 x 1018	1	~0.5 pb	32+155-14 ms	10.46 ± 0.06
288Mc	JINR-LLNL	248	5.4 x 1018	3	~1.5 pb	87+105-30 ms	10.31 ± 0.06
288Mc	Lund University-GSI	248	6.8 x 1018	30	~3.3 pb	68+16-10 ms	10.34 ± 0.04
288Mc	LBNL	248	1.7 x 1019	1	-	-	-
289Mc	JINR-LLNL	253	1.6 x 1019	1	~0.3 pb	150+280-60 ms	10.19 ± 0.06
290Mc	JINR-LLNL	253	1.6 x 1019	1	~0.3 pb	210+400-80 ms	10.03 ± 0.06

Note: Production cross sections and half-lives are often reported with significant uncertainties due to the statistical limitations of observing a small number of events.

Experimental Protocols

The synthesis and identification of Moscovium atoms rely on sophisticated experimental techniques to produce the element, separate it from other reaction products, and detect its characteristic decay chain.

Initial Synthesis at JINR-Dubna (in collaboration with LLNL)

The pioneering experiments were conducted at the Flerov Laboratory of Nuclear Reactions (FLNR) at JINR.

- **Accelerator and Beam:** A beam of ^{48}Ca ions was accelerated to specific energies using the U400 heavy-ion cyclotron.
- **Target:** A rotating target consisting of $^{243}\text{AmO}_2$ deposited on titanium foils was used to withstand the intense ion beam.
- **Separation:** The reaction products were separated from the primary beam and other unwanted particles using the Dubna Gas-Filled Recoil Separator (DGFRS). This device utilizes a magnetic field and is filled with a low-pressure gas (typically hydrogen or helium) to separate the heavy Moscovium nuclei based on their differing magnetic rigidity from other ions.
- **Detection:** The separated Moscovium atoms were implanted into a position-sensitive silicon detector array at the focal plane of the DGFRS. This detector measured the position, time, and energy of the implanted nucleus and its subsequent alpha decays. The characteristic sequence of alpha decays, both in terms of energy and time, provided the "fingerprint" for the identification of the new element.

Confirmation at GSI-Darmstadt (Lund University-led collaboration)

The verification experiment was performed at the GSI Helmholtz Centre for Heavy Ion Research.

- **Accelerator and Beam:** The UNILAC (Universal Linear Accelerator) provided the high-intensity ^{48}Ca beam.
- **Target:** Similar to the JINR experiment, a target of ^{243}Am was used.
- **Separation:** The Transactinide Separator and Chemistry Apparatus (TASCA) was employed to separate the Moscovium recoils. TASCA is also a gas-filled separator optimized for superheavy element research.

- **Detection:** A sophisticated detection system was used at the focal plane of TASCA. This system was designed for high-resolution alpha, X-ray, and gamma-ray coincidence spectroscopy. By detecting the characteristic X-rays emitted from the daughter nuclei following alpha decay, this experiment provided a direct confirmation of the atomic number of the decay products, thus solidifying the identification of the parent Moscovium nucleus.

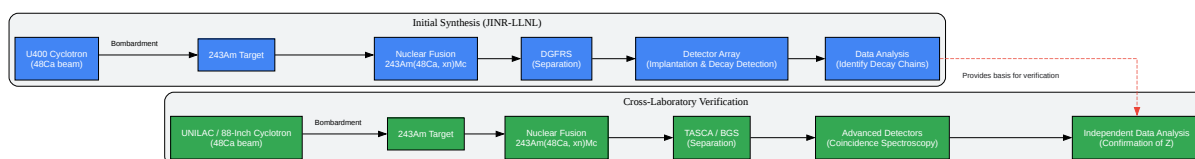
Further Confirmation at LBNL-Berkeley

Scientists at Lawrence Berkeley National Laboratory provided further independent verification.

- **Accelerator and Beam:** The 88-Inch Cyclotron was used to accelerate the ^{48}Ca ions.
- **Target:** An ^{243}Am target was bombarded with the calcium beam.
- **Separation:** The Berkeley Gas-filled Separator (BGS) was used to isolate the Moscovium atoms.
- **Detection:** A silicon strip detector array was used to measure the implantation of the Moscovium ions and their subsequent alpha decay chains, confirming the earlier findings.

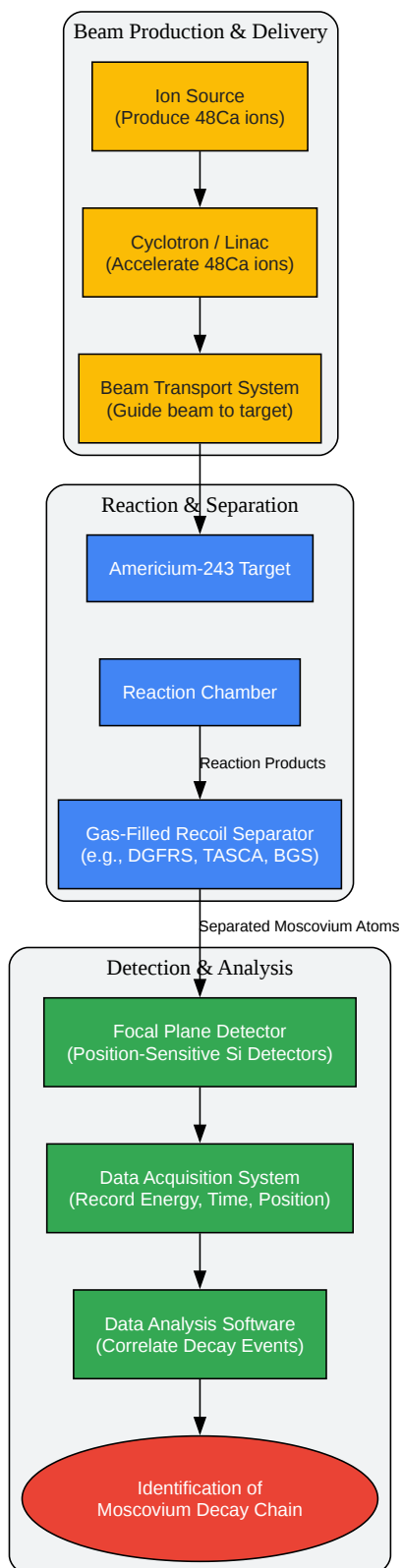
Mandatory Visualization

The following diagrams illustrate the logical workflow of Moscovium synthesis and verification, as well as the experimental setup.



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Logical workflow for the synthesis and verification of Moscovium.



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A generalized experimental workflow for superheavy element synthesis.

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